

N-Methyl pemetrexed solubility and stability issues

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Compound of Interest

Compound Name: *N-Methyl pemetrexed*

Cat. No.: *B565922*

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N-Methyl Pemetrexed Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **N-Methyl pemetrexed**. The information provided is designed to address common challenges related to the solubility and stability of this compound.

Disclaimer: **N-Methyl pemetrexed** is primarily known as a process-related impurity and potential degradation product of the anti-cancer drug pemetrexed.^{[1][2]} As such, comprehensive public data on its specific solubility and stability characteristics are limited. Much of the guidance provided below is extrapolated from the well-documented properties of pemetrexed. Researchers are strongly advised to perform compound-specific experiments to determine the optimal conditions for their studies.

Frequently Asked Questions (FAQs)

Q1: What is **N-Methyl pemetrexed**?

A1: **N-Methyl pemetrexed** is a methylated derivative of pemetrexed, an antifolate chemotherapy agent.^[3] It is recognized as an impurity that can arise during the synthesis of pemetrexed.^{[4][5]}

Q2: What are the primary challenges when working with **N-Methyl pemetrexed**?

A2: The primary challenges are related to its solubility and chemical stability. Like its parent compound, pemetrexed, **N-Methyl pemetrexed**'s complex structure can lead to limited aqueous solubility and susceptibility to degradation under certain conditions.

Q3: In which solvents is **N-Methyl pemetrexed** likely to be soluble?

A3: While specific data for **N-Methyl pemetrexed** is not readily available, based on the properties of pemetrexed, it is expected to have limited solubility in water and better solubility in organic solvents such as dimethyl sulfoxide (DMSO). The solubility of pemetrexed disodium in DMSO has been reported to be up to 100 mM.

Q4: How does pH affect the stability of **N-Methyl pemetrexed**?

A4: The stability of the parent compound, pemetrexed, is pH-dependent. Pemetrexed is susceptible to degradation in both acidic and alkaline conditions. Therefore, it is crucial to maintain a suitable pH to ensure the stability of **N-Methyl pemetrexed** in aqueous solutions.

Q5: What are the main degradation pathways for **N-Methyl pemetrexed**?

A5: The primary degradation pathways for pemetrexed are oxidation and hydrolysis. It is highly probable that **N-Methyl pemetrexed** follows similar degradation routes. Forced degradation studies on pemetrexed have identified several degradation products resulting from these pathways.

Troubleshooting Guides

Solubility Issues

Problem: **N-Methyl pemetrexed** is not dissolving in my chosen solvent.

Possible Cause	Troubleshooting Steps
Inappropriate Solvent	- Attempt to dissolve in an organic solvent such as DMSO. - If an aqueous buffer is required, first prepare a concentrated stock solution in DMSO and then dilute it with the aqueous buffer.
Low Temperature	- Gently warm the solution. For many compounds, solubility increases with temperature. However, be cautious as excessive heat can lead to degradation.
Incorrect pH of Aqueous Buffer	- Adjust the pH of the aqueous buffer. For pemetrexed, solubility can be influenced by pH. Experiment with a range of pH values to find the optimal solubility.
Precipitation Upon Dilution	- When diluting a DMSO stock solution into an aqueous buffer, add the stock solution slowly while vortexing the buffer to prevent localized high concentrations that can lead to precipitation. - Consider using a lower concentration of the final solution.

Stability Issues

Problem: I am observing degradation of **N-Methyl pemetrexed** in my experiments.

Possible Cause	Troubleshooting Steps
Oxidation	- Degas solvents to remove dissolved oxygen. - Work under an inert atmosphere (e.g., nitrogen or argon). - Add antioxidants to the solution, if compatible with the experimental design.
Hydrolysis (pH-mediated)	- Ensure the pH of the solution is within a stable range. For pemetrexed, extreme acidic or basic conditions promote degradation. - Prepare fresh solutions before each experiment.
Photodegradation	- Protect solutions from light by using amber vials or covering containers with aluminum foil.
Thermal Degradation	- Store stock solutions and experimental samples at appropriate low temperatures (e.g., -20°C or -80°C). - Avoid repeated freeze-thaw cycles. Aliquot stock solutions into smaller volumes.

Quantitative Data Summary

As specific quantitative solubility and stability data for **N-Methyl pemetrexed** are not publicly available, the following tables summarize the known data for the parent compound, pemetrexed. This information can serve as a starting point for experimental design with **N-Methyl pemetrexed**.

Table 1: Solubility of Pemetrexed

Solvent	Solubility	Reference
Dimethyl sulfoxide (DMSO)	Up to 100 mM (for pemetrexed disodium)	
Aqueous Solutions	Limited, pH-dependent	-

Table 2: Stability of Pemetrexed in Infusion Solutions

Concentration	Solution	Storage Condition	Stability	Reference
2, 10, and 20 mg/mL	5% Dextrose or 0.9% NaCl in PVC bags	23°C (Room Temperature)	Chemically stable for 2 days	
2, 10, and 20 mg/mL	5% Dextrose or 0.9% NaCl in PVC bags	4°C (Refrigerated)	Chemically stable for 31 days (but may form microparticulates)	
2 mg/mL and 13.5 mg/mL	0.9% NaCl in infusion bags	2-8°C (Refrigerated)	Stable for at least 21 days with minimal degradation	

Experimental Protocols

Protocol 1: Determining the Solubility of N-Methyl Pemetrexed

Objective: To determine the approximate solubility of **N-Methyl pemetrexed** in various solvents.

Materials:

- **N-Methyl pemetrexed** solid
- Selection of solvents (e.g., Water, PBS pH 7.4, DMSO, Ethanol)
- Vortex mixer
- Analytical balance
- Spectrophotometer or HPLC system

Methodology:

- Weigh out a small, precise amount of **N-Methyl pemetrexed** (e.g., 1 mg) into several vials.
- To each vial, add a small, measured volume of a different solvent (e.g., 100 μ L).
- Vortex the vials vigorously for 2-5 minutes.
- Visually inspect for complete dissolution.
- If the compound dissolves completely, add another measured volume of the solid and repeat the process until saturation is reached (i.e., solid material remains undissolved).
- If the compound does not dissolve, incrementally add more solvent until it does, recording the total volume added.
- For a more quantitative assessment, prepare a saturated solution, centrifuge to pellet the undissolved solid, and measure the concentration of the supernatant using a validated analytical method (e.g., HPLC-UV).

Protocol 2: Assessing the Stability of N-Methyl Pemetrexed in Solution (Forced Degradation Study)

Objective: To evaluate the stability of **N-Methyl pemetrexed** under various stress conditions.

Materials:

- **N-Methyl pemetrexed** stock solution of known concentration
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H_2O_2)
- HPLC system with a suitable column (e.g., C18)
- Photostability chamber

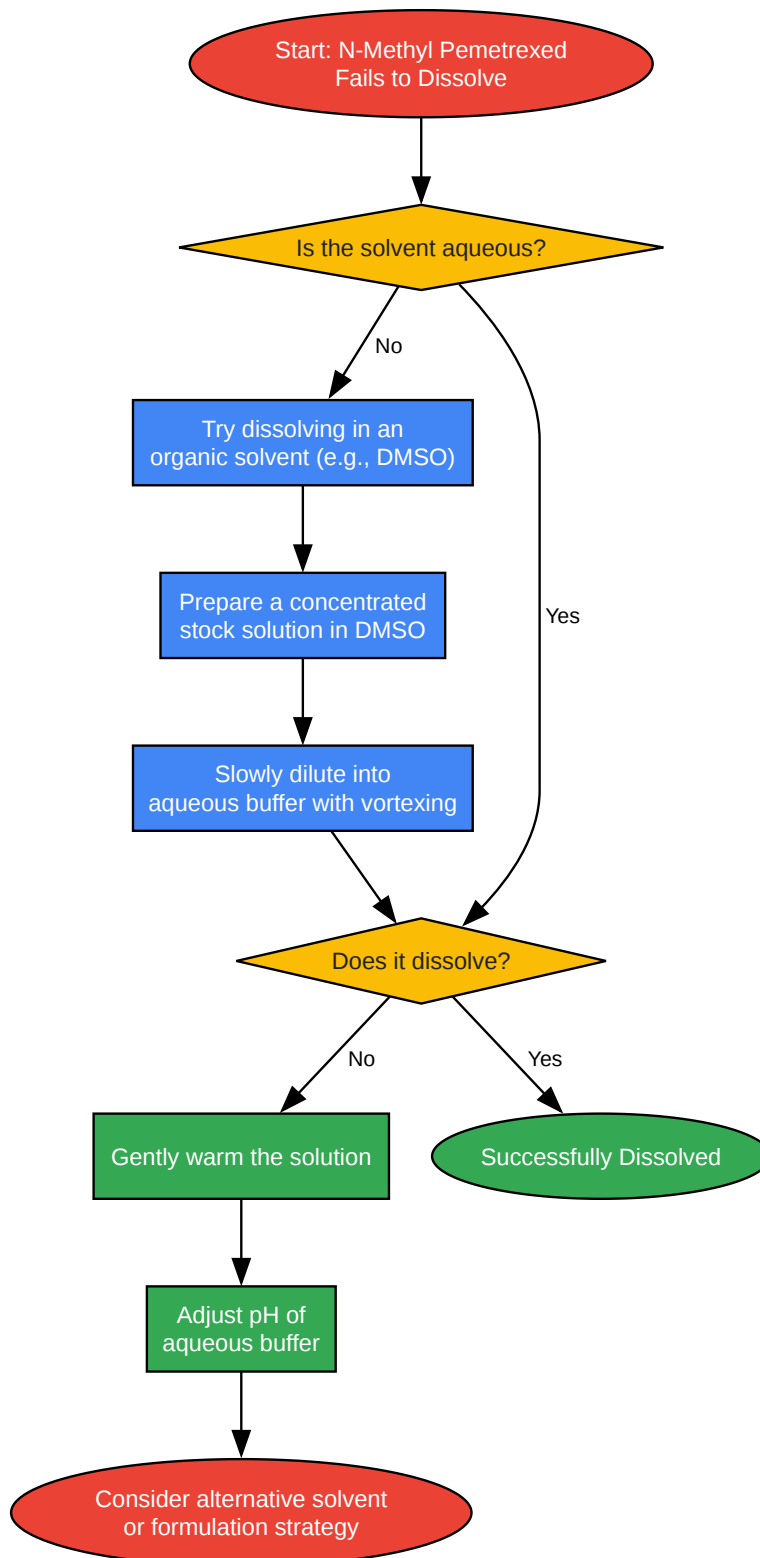
- Thermostatic oven

Methodology:

- Acidic Degradation: Mix the **N-Methyl pemetrexed** stock solution with an equal volume of 0.1 M HCl. Incubate at a controlled temperature (e.g., 60°C) for several hours.
- Basic Degradation: Mix the **N-Methyl pemetrexed** stock solution with an equal volume of 0.1 M NaOH. Incubate at a controlled temperature for a set period.
- Oxidative Degradation: Treat the **N-Methyl pemetrexed** stock solution with a low concentration of H₂O₂ (e.g., 3%). Incubate at room temperature.
- Thermal Degradation: Heat the **N-Methyl pemetrexed** stock solution in a thermostatic oven (e.g., at 80°C).
- Photolytic Degradation: Expose the **N-Methyl pemetrexed** stock solution to UV light in a photostability chamber.
- At various time points for each condition, take an aliquot of the sample, neutralize if necessary, and analyze by HPLC.
- Compare the chromatograms of the stressed samples to that of an unstressed control to identify degradation products and quantify the loss of the parent compound.

Visualizations

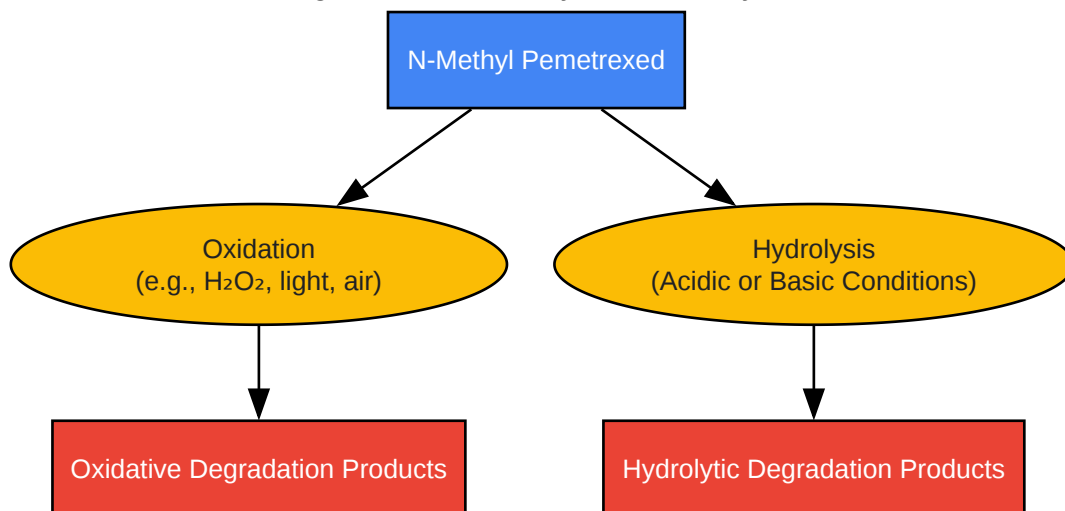
Troubleshooting Workflow for Solubility Issues



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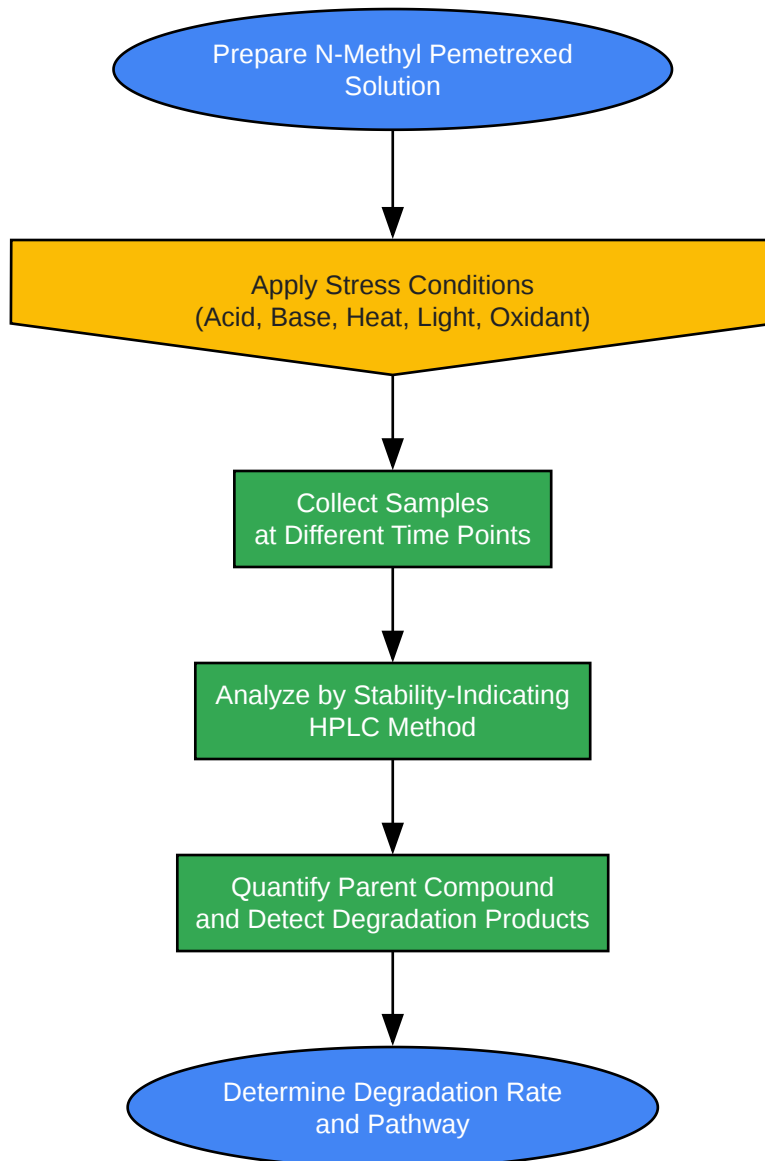
Caption: A flowchart for troubleshooting solubility issues with **N-Methyl pemetrexed**.

Potential Degradation Pathways of N-Methyl Pemetrexed

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Caption: A diagram illustrating the likely degradation pathways for **N-Methyl pemetrexed**.

Experimental Workflow for Stability Testing



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Caption: A general workflow for conducting stability studies on **N-Methyl pemetrexed**.

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